

handling and storage issues with 2,2,6,6-Tetramethyl-4-piperidinol

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Compound of Interest

Compound Name: 2,2,6,6-Tetramethyl-4-piperidinol

Cat. No.: B029938

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Technical Support Center: 2,2,6,6-Tetramethyl-4-piperidinol

This technical support center provides guidance for researchers, scientists, and drug development professionals on the handling and storage of **2,2,6,6-Tetramethyl-4-piperidinol** (TMP).

Frequently Asked Questions (FAQs)

1. What is **2,2,6,6-Tetramethyl-4-piperidinol** (TMP)?

2,2,6,6-Tetramethyl-4-piperidinol, also known as TMP, is a white crystalline powder. It is a crucial intermediate in the synthesis of Hindered Amine Light Stabilizers (HALS), which are used to protect polymers from degradation due to UV light. It is also utilized in pharmaceutical applications and as an intermediate for bleaching agents and epoxy resin crosslinkers.

2. What are the main safety hazards associated with TMP?

TMP is classified as a corrosive substance. It can cause severe skin burns and eye damage. It may also cause an allergic skin reaction. Inhalation can lead to respiratory tract irritation.

3. What personal protective equipment (PPE) should be worn when handling TMP?

It is essential to wear appropriate personal protective equipment to prevent exposure. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Skin Protection: Protective gloves (e.g., nitrile rubber) and clothing to prevent skin contact.
- Respiratory Protection: In case of dust formation, a dust mask (e.g., N95) is recommended.

4. What are the proper storage conditions for TMP?

TMP should be stored in a tightly closed container in a cool, dry, and well-ventilated area. It is important to keep it away from incompatible substances such as acids, acid anhydrides, and acid chlorides. The material is known to be hygroscopic, meaning it can absorb moisture from the air, so a dry environment is critical.

5. What should I do in case of accidental exposure to TMP?

- Skin Contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and drink two glasses of water at most. Seek immediate medical attention.

Troubleshooting Guides

Issue 1: The 2,2,6,6-Tetramethyl-4-piperidinol powder appears clumpy or has absorbed moisture.

- Cause: TMP is hygroscopic and can readily absorb moisture from the atmosphere if not stored in a tightly sealed container in a dry environment.

- Solution:
 - Drying: The material can be dried in a vacuum oven at a low temperature (e.g., 40-50 °C) until a constant weight is achieved.
 - Recrystallization: If the material is significantly damp or appears impure, recrystallization can be performed. A known method for purification is recrystallization from ligroin (a nonpolar solvent).
 - Prevention: Always store TMP in a desiccator or a glove box with a dry atmosphere. Ensure the container is tightly sealed after each use.

Issue 2: The 2,2,6,6-Tetramethyl-4-piperidinol has a yellowish discoloration.

- Cause: Discoloration can be a sign of impurity or degradation. This may be due to oxidation or reaction with impurities in the storage container or atmosphere.
- Solution:
 - Purification: Recrystallization is the recommended method to remove colored impurities. See the experimental protocol section for a general recrystallization procedure.
 - Inert Atmosphere: For sensitive reactions, it is advisable to handle the material under an inert atmosphere (e.g., nitrogen or argon) to prevent oxidation.

Issue 3: Poor solubility of 2,2,6,6-Tetramethyl-4-piperidinol in a chosen solvent.

- Cause: The solubility of TMP varies significantly with the solvent and temperature.
- Solution:
 - Solvent Selection: Refer to the solubility data table below to choose an appropriate solvent. TMP shows high solubility in alcohols like methanol and ethanol.

- Heating: Gently warming the mixture can increase the solubility and rate of dissolution. The solubility of TMP in many organic solvents increases with temperature.
- Sonication: Using an ultrasonic bath can help to break up solid aggregates and accelerate dissolution.

Data Presentation

Table 1: Physical and Chemical Properties of **2,2,6,6-Tetramethyl-4-piperidinol**

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 2403-88-5 | |
| Molecular Formula | C ₉ H ₁₉ NO | |
| Molecular Weight | 157.25 g/mol | |
| Appearance | White to slightly beige crystalline powder | |
| Melting Point | 129-133 °C | |
| Boiling Point | 212-215 °C | |
| Water Solubility | 130 g/L (23 °C) | |

Table 2: Solubility of **2,2,6,6-Tetramethyl-4-piperidinol** in Various Solvents

| Solvent | Solubility | Temperature | Reference |
|-------------------|------------|----------------------------|-----------|
| Methanol | High | Increases with temperature | |
| Ethanol | High | Increases with temperature | |
| Isopropyl alcohol | Moderate | Increases with temperature | |
| n-Butyl alcohol | Moderate | Increases with temperature | |
| Acetone | Soluble | | |
| Chloroform | Soluble | | |

Experimental Protocols

Protocol 1: General Recrystallization for Purification of 2,2,6,6-Tetramethyl-4-piperidinol

This protocol describes a general method for the purification of TMP by recrystallization, adapted from literature mentioning purification from ligroin.

Materials:

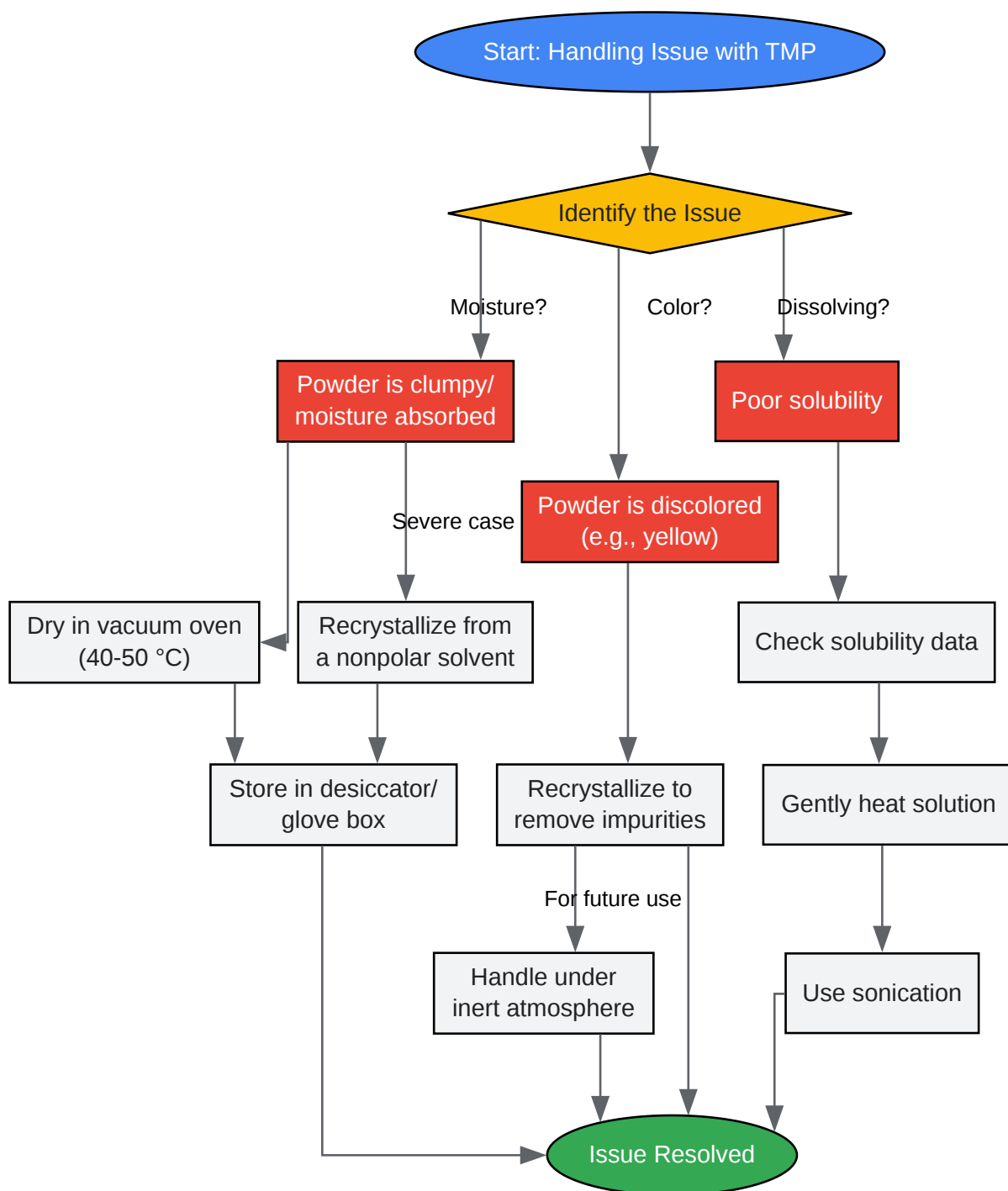
- Crude **2,2,6,6-Tetramethyl-4-piperidinol**
- Ligroin (boiling range 65-90 °C) or another suitable nonpolar solvent
- Erlenmeyer flask
- Heating mantle or hot plate
- Condenser (optional, but recommended)
- Buchner funnel and flask

- Filter paper
- Ice bath

Procedure:

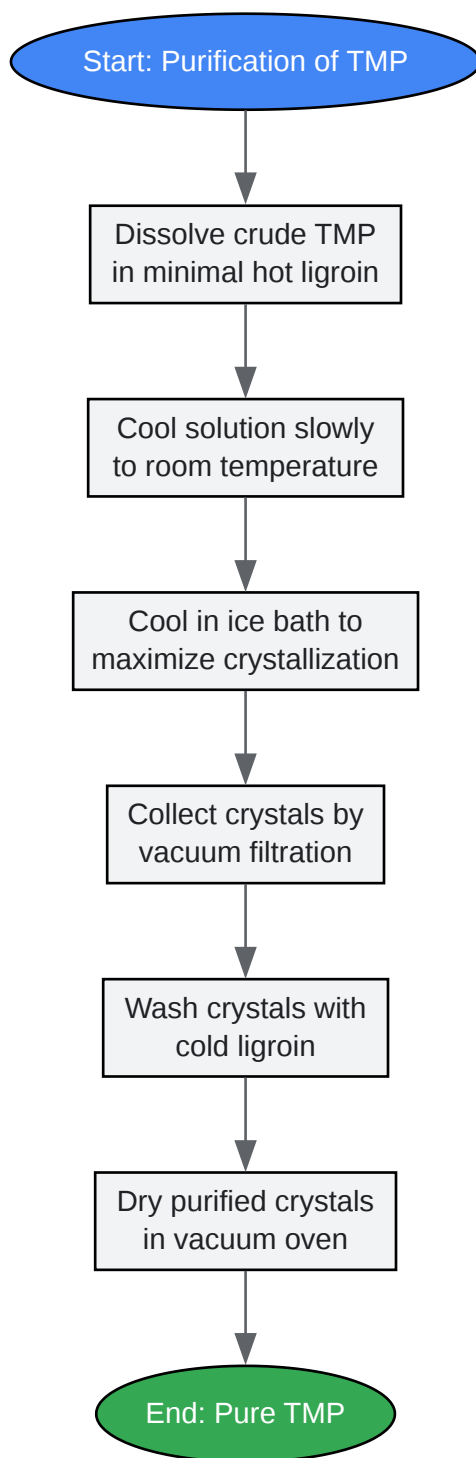
- Place the crude TMP in an Erlenmeyer flask.
- Add a minimal amount of ligroin to the flask, just enough to wet the solid.
- Gently heat the mixture with stirring. Add more ligroin portion-wise until the TMP is completely dissolved at the boiling point of the solvent. Avoid adding excess solvent.
- Once dissolved, remove the flask from the heat and allow it to cool slowly to room temperature.
- As the solution cools, crystals of purified TMP will begin to form.
- To maximize crystal yield, place the flask in an ice bath for about 30 minutes.
- Collect the crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold ligroin.
- Dry the purified crystals in a vacuum oven at a low temperature (e.g., 40-50 °C) to remove any residual solvent.

Mandatory Visualization



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Caption: Troubleshooting workflow for common issues with **2,2,6,6-Tetramethyl-4-piperidinol**.



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Caption: Experimental workflow for the recrystallization of **2,2,6,6-Tetramethyl-4-piperidinol**.

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